

Best practices for long-term storage and stability of Fadraciclub

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Compound of Interest

Compound Name: Fadraciclub

Cat. No.: B1671856

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Technical Support Center: Fadraciclub

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage, stability, and handling of **Fadraciclub**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **Fadraciclub** powder?

A1: For long-term storage, **Fadraciclub** in its solid (powder) form should be stored at -20°C.[1][2][3][4] Under these conditions, it is stable for at least three to four years.[1][2] Some suppliers also indicate that storage at 4°C is suitable for shorter periods of up to six months.[3]

Q2: How should **Fadraciclub** be handled upon receipt?

A2: **Fadraciclub** is typically shipped at room temperature.[1][5] Once received, the powder should be stored at -20°C for long-term stability.[1][2][3][4]

Q3: What is the stability of **Fadraciclub** once it is dissolved in a solvent?

A3: The stability of **Fadraciclub** in a solvent is significantly less than in its solid form and depends on the storage temperature. Stock solutions in DMSO can be stored at -80°C for up to one year or at -20°C for one to six months.[2][3][6] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solutions into smaller volumes.[2]

Q4: In which solvents is **Fadraciclib** soluble?

A4: **Fadraciclib** is soluble in DMSO.[1][2] For in vivo studies, formulations often involve a combination of DMSO, PEG300, Tween-80, and either an aqueous solution or corn oil.[2][6] It is advised to use fresh, moisture-free DMSO as its hygroscopic nature can reduce the solubility of **Fadraciclib**. [2]

Q5: Are there any known incompatibilities for **Fadraciclib**?

A5: Yes, **Fadraciclib** is incompatible with strong acids and alkalis, as well as strong oxidizing and reducing agents.[7] Contact with these substances should be avoided to prevent degradation.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving Fadraciclib powder	1. Use of old or moisture-absorbed DMSO. 2. Incorrect solvent. 3. Insufficient mixing.	1. Use fresh, anhydrous DMSO.[2] 2. Confirm that DMSO is the appropriate solvent for your intended concentration.[1][2] 3. Gentle heating and/or sonication can aid in the dissolution of the compound in some formulations.[6]
Precipitation observed in stock solution after thawing	1. Solution concentration is too high for the storage temperature. 2. Repeated freeze-thaw cycles.	1. Gently warm the solution and vortex to redissolve. If the issue persists, consider preparing a more dilute stock solution. 2. Prepare smaller aliquots of the stock solution to avoid multiple freeze-thaw cycles.[2]
Unexpected loss of biological activity in experiments	1. Improper storage of the stock solution. 2. Degradation of the compound due to age or improper handling. 3. For in vivo formulations, the working solution was not used immediately.	1. Ensure stock solutions are stored at -80°C for long-term stability and have not been subjected to frequent freeze-thaw cycles.[2][6] 2. Use a fresh vial of Fadraciclib powder to prepare a new stock solution. 3. It is recommended that working solutions for in vivo experiments be prepared freshly on the day of use.[2][6]
Color change in the solid compound or solution	1. Potential degradation due to exposure to light, incompatible substances, or improper storage temperatures.	1. Discard the compound/solution. Use a new, properly stored vial of Fadraciclib. Ensure storage conditions protect from light

and are maintained at the recommended temperature.

Storage and Stability Data

Solid **Fadraciclib**

Storage Temperature	Duration	Stability	Reference
-20°C	≥ 4 years	Stable	[1]
-20°C	3 years	Stable	[2][4]
4°C	2 years	Stable	[4]
4°C	6 months	Stable	[3]

Fadraciclib in Solvent (DMSO)

Storage Temperature	Duration	Stability	Reference
-80°C	1 year	Stable	[2][4][6]
-20°C	6 months	Stable	[3][4][6]
-20°C	1 month	Stable	[2]

Experimental Protocols

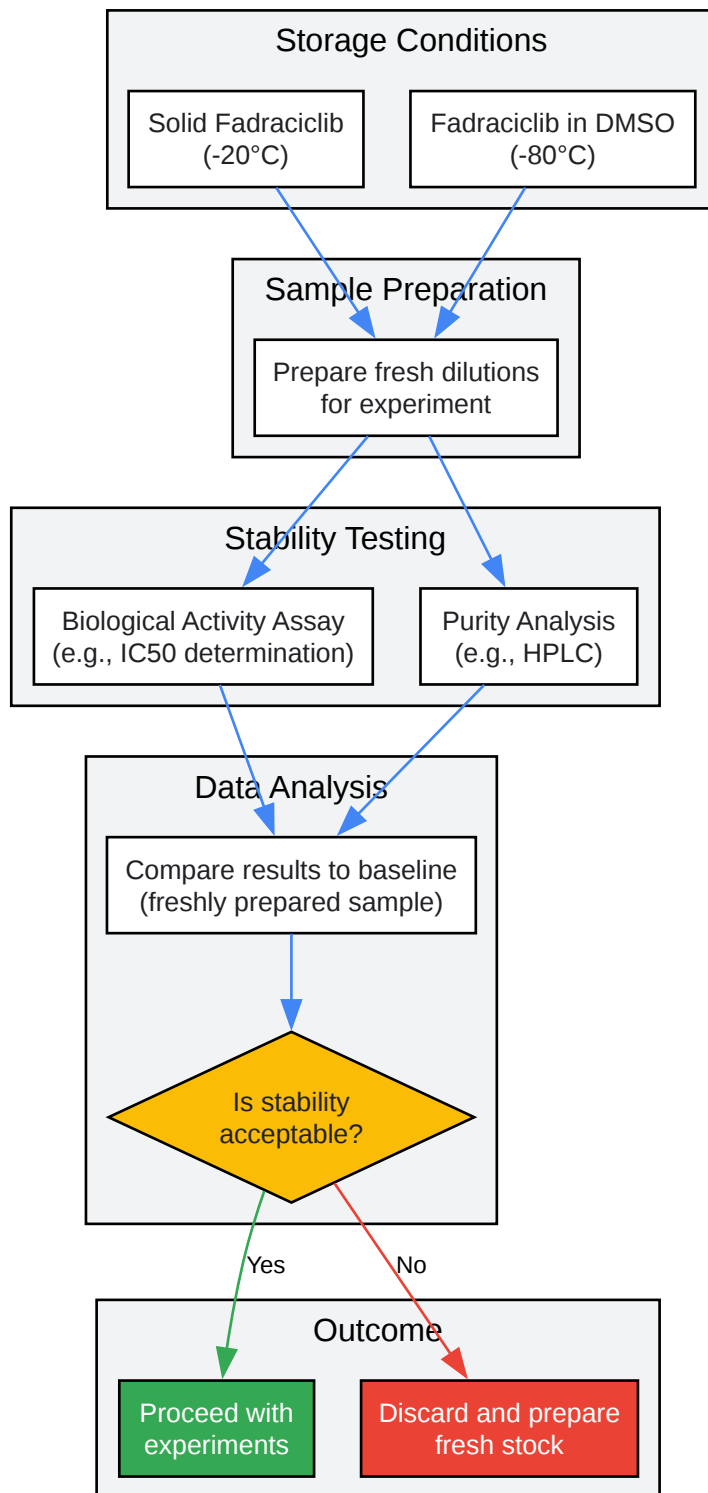
Protocol for Preparation of **Fadraciclib** Stock Solution

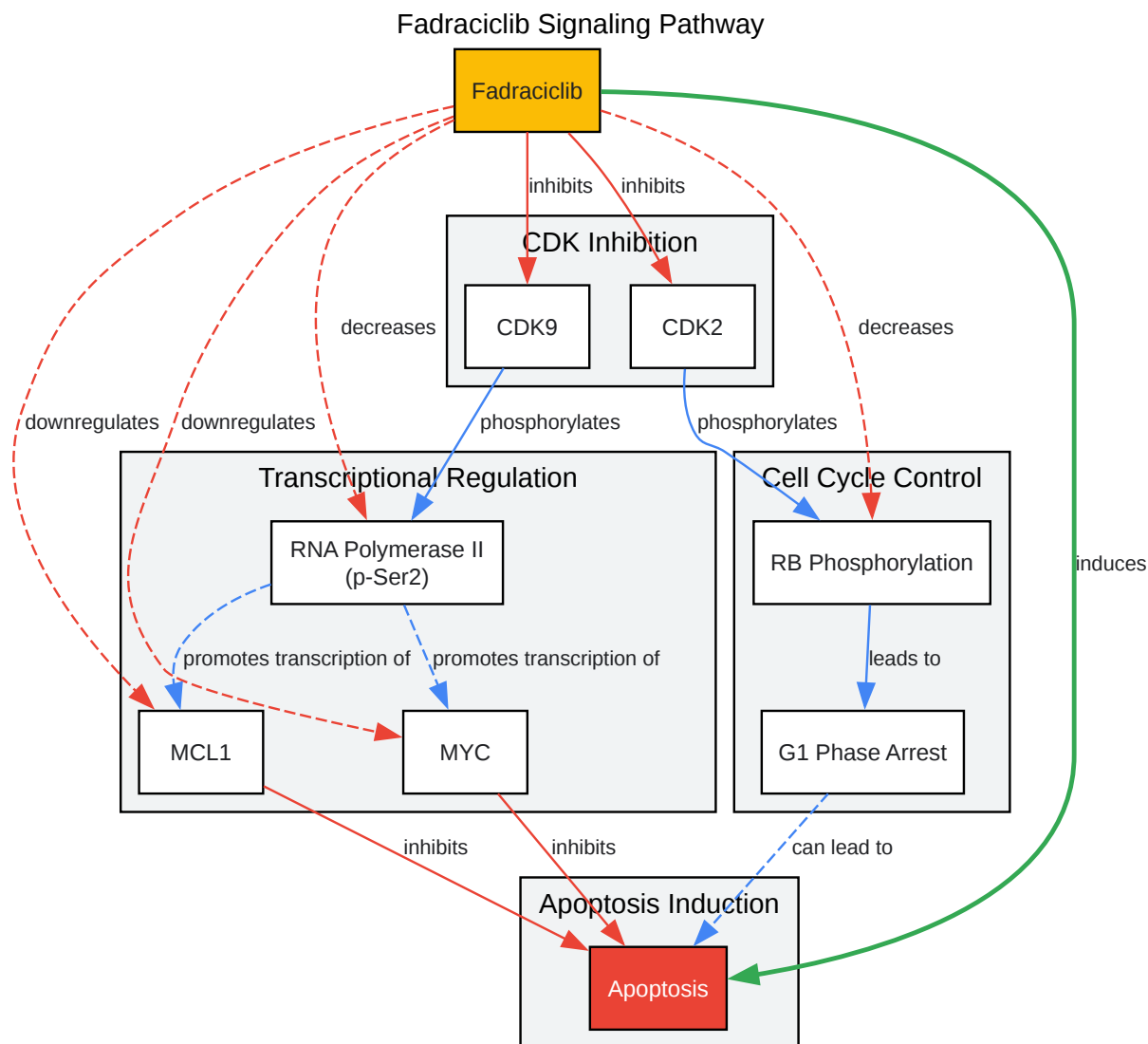
- Materials:
 - Fadraciclib** powder
 - Anhydrous DMSO

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette
- Procedure:
 1. Allow the **Fadraciclib** vial to equilibrate to room temperature before opening to prevent condensation.
 2. Weigh the desired amount of **Fadraciclib** powder in a sterile tube.
 3. Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 80 mg/mL).[\[2\]](#)[\[6\]](#)
 4. Vortex the solution until the **Fadraciclib** is completely dissolved. Gentle warming or sonication may be applied if necessary.
 5. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 6. Store the aliquots at -80°C for long-term storage (up to 1 year).[\[2\]](#)[\[4\]](#)[\[6\]](#)

Visualizations

Fadraciclib Stability Assessment Workflow

[Click to download full resolution via product page](#)Caption: Workflow for assessing the stability of **Fadraciclib**.



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